

In-Depth Technical Guide: Thiocarbonyl Selenide (CAS 5951-19-9)

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Compound of Interest

Compound Name: Thiocarbonyl selenide

Cat. No.: B15345161

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the properties and hazards associated with **Thiocarbonyl selenide** (CAS 5951-19-9). This document consolidates critical data on its chemical and physical characteristics, synthesis, spectroscopic data, and toxicological profile to support research and development activities.

Chemical and Physical Properties

Thiocarbonyl selenide, also known as Carbon selenide sulfide, is an inorganic compound with the chemical formula CSSe .^[1] It is the selenium analog of carbon disulfide. The compound is a yellow-orange, oily liquid with a pungent odor.^[2] It is sensitive to light and is insoluble in water but soluble in organic solvents.^[2]

Table 1: Physical and Chemical Properties of **Thiocarbonyl Selenide**

Property	Value	Reference(s)
CAS Number	5951-19-9	[1]
Molecular Formula	CS ₂ Se	[1]
Molecular Weight	123.05 g/mol	[1]
Appearance	Yellow-orange oily liquid	[2]
Odor	Pungent	[2]
Melting Point	-75.2 °C	[3]
Boiling Point	85.6 °C (estimated)	[3]
Density	1.977 g/cm ³	[3]
Solubility in water	Insoluble	[2]
Solubility in organic solvents	Soluble	[2]

Synthesis and Experimental Protocols

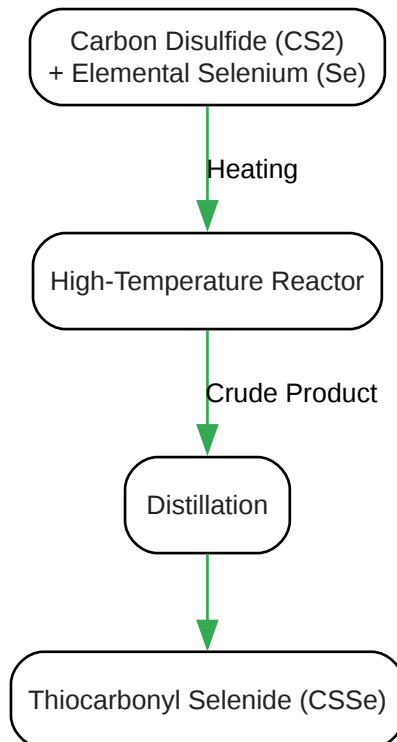
A common method for the synthesis of **Thiocarbonyl selenide** involves the reaction of carbon disulfide with selenium.

Experimental Protocol: Synthesis from Carbon Disulfide and Selenium

While a detailed, step-by-step protocol for the synthesis of **Thiocarbonyl selenide** is not readily available in the reviewed literature, the general principle involves the direct reaction of elemental selenium with carbon disulfide at elevated temperatures.

Conceptual Workflow for Synthesis:

Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the synthesis of **Thiocarbonyl selenide**.

Note: This reaction should be carried out in a well-ventilated fume hood with appropriate personal protective equipment due to the toxicity of the reactants and potentially the product. The reaction parameters, such as temperature, pressure, and reaction time, would need to be optimized for yield and purity.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Thiocarbonyl selenide**.

Table 2: Spectroscopic Data for **Thiocarbonyl Selenide**

Spectroscopic Technique	Observed Data/Reference
^{13}C NMR	Data available on PubChem, recorded on a Bruker WM-250.[4]
Mass Spectrometry (GC-MS)	Mass spectrum available from the NIST Mass Spectrometry Data Center.[4]
Infrared (IR) Spectroscopy	Selenide glasses, which contain selenium, exhibit excellent infrared transmission in the 1 to 15 μm region.[5] Specific IR data for CSSe was not found.

Biological Activity and Mechanism of Action

As a simple inorganic compound, **Thiocarbonyl selenide** is not expected to exhibit specific biological activities in the context of drug development, such as receptor binding or enzymatic inhibition. Selenium, in various forms, is an essential trace element for humans and is a component of selenoproteins, which have antioxidant properties.[4][6] However, the biological effects of inorganic selenium compounds are generally related to their toxicity at higher concentrations rather than specific therapeutic actions.[4][7] Inorganic selenium can have a prooxidant effect on thiols, leading to the production of reactive oxygen species.[4]

Hazards and Toxicology

The toxicological profile of **Thiocarbonyl selenide** is not well-documented with specific quantitative data like an LD50 value. However, based on the toxicity of related selenium and sulfur compounds, it should be handled with extreme caution. Selenium compounds can be highly toxic.[8]

General Hazards of Selenium Compounds:

- **Acute Toxicity:** Acute exposure to selenium compounds can cause irritation of the respiratory tract, hypotension, tachycardia, and neurological disorders.[4][9] Inhalation of selenium dust or fumes can lead to respiratory irritation, cough, and headache.[9]
- **Chronic Toxicity (Selenosis):** Chronic exposure to high levels of selenium can result in hair loss, nail fragility, skin rashes, and a characteristic garlic-like odor on the breath due to the

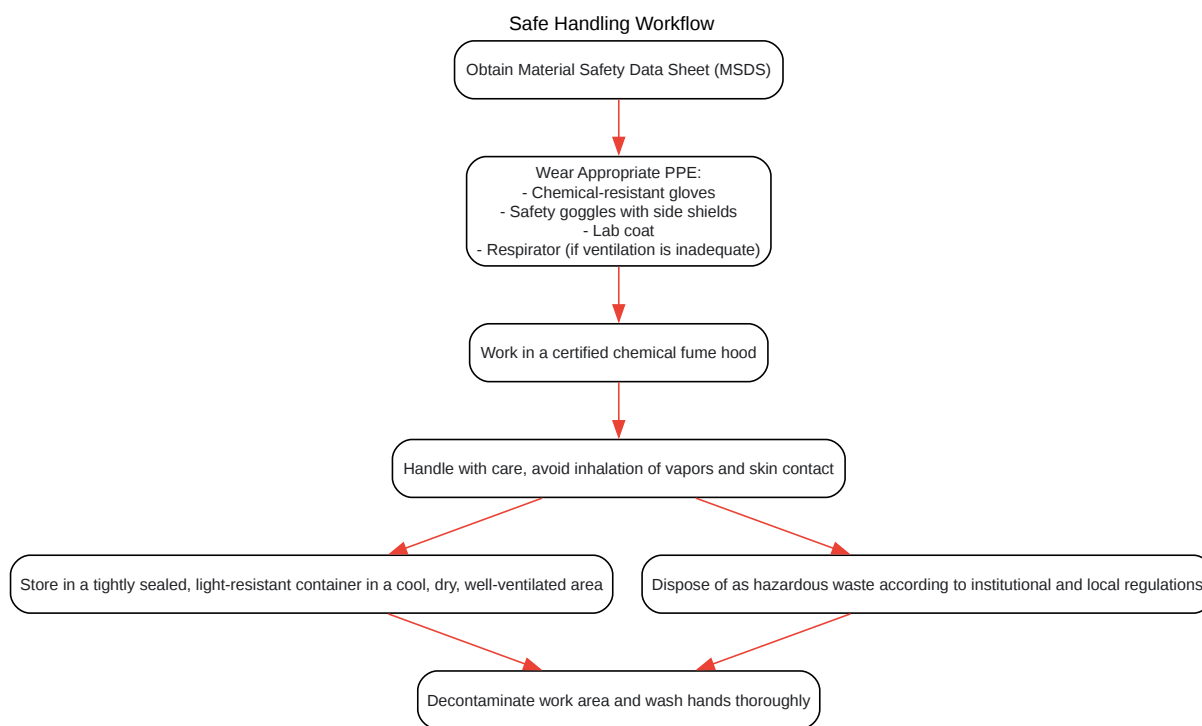
formation of dimethyl selenide.[4]

- Inhalation Hazard: Compounds like hydrogen selenide are extremely toxic upon inhalation. [10][11] Given the volatility of **Thiocarbonyl selenide**, inhalation is a primary route of potential exposure.

Handling and Safety Precautions:

Due to the potential for high toxicity, strict safety measures should be implemented when handling **Thiocarbonyl selenide**.

Workflow for Safe Handling:



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Caption: Recommended workflow for the safe handling of **Thiocarbonyl selenide**.

Conclusion

Thiocarbonyl selenide (CAS 5951-19-9) is a hazardous inorganic compound with limited available data on its specific toxicological properties. Researchers and scientists must exercise extreme caution when handling this substance, adhering to stringent safety protocols. The information provided in this guide serves as a foundational resource for its chemical properties,

synthesis, and known hazards, emphasizing the need for further investigation into its specific toxicological profile before extensive use in any application.

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